

Application Notes and Protocols for Lipidomics Studies Using Methyl 2-fluoropalmitate

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Compound of Interest

Compound Name: Methyl 2-fluoropalmitate

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Introduction

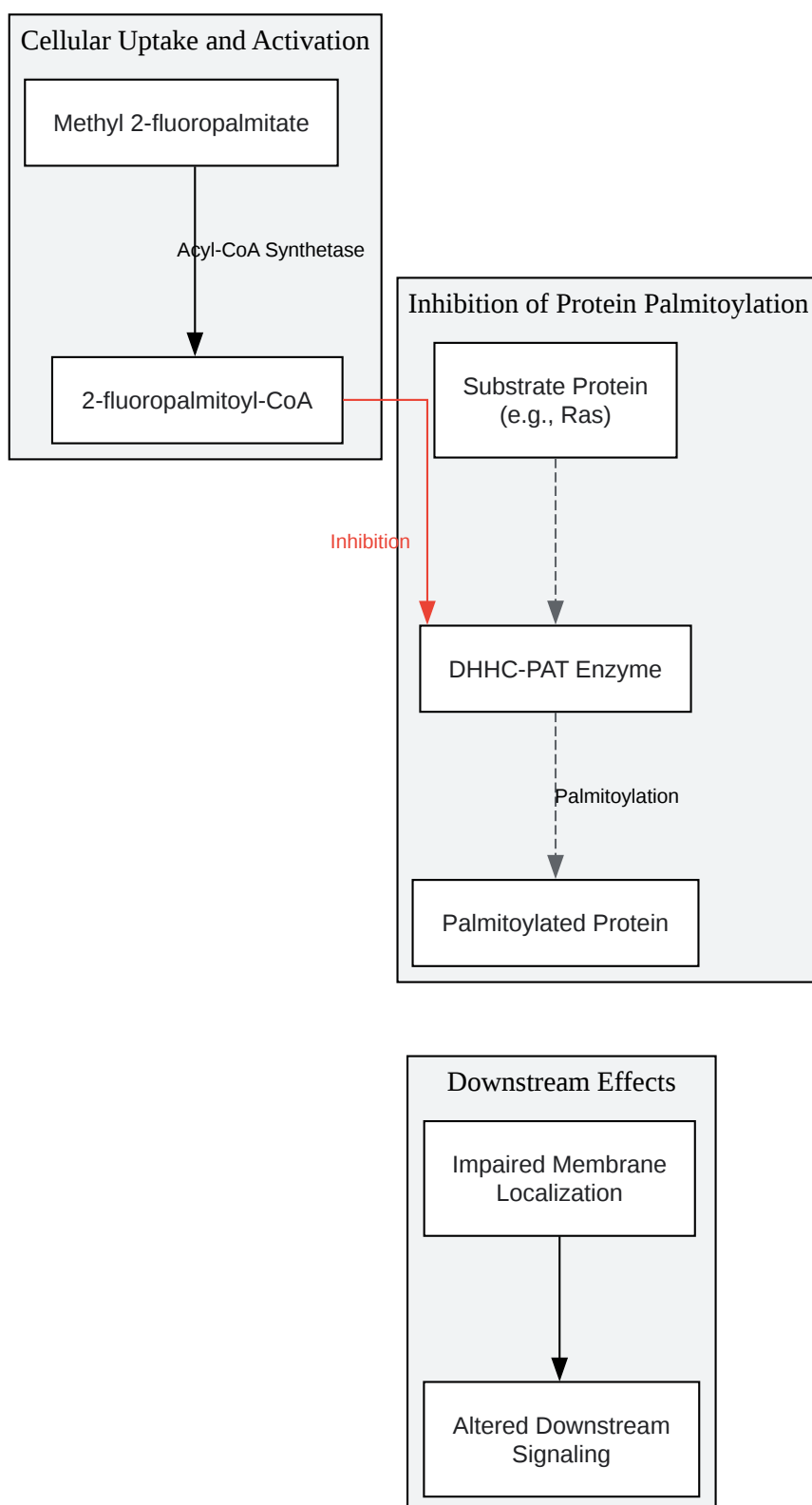
Methyl 2-fluoropalmitate is a valuable chemical probe for investigating the dynamic post-translational modification of proteins known as S-palmitoylation. This fatty acid analog, characterized by a fluorine atom at the alpha-carbon, serves as a potent tool to study the roles of protein acylation in various cellular processes. By mimicking natural palmitate, it can be metabolically incorporated or used to inhibit the enzymes responsible for palmitoylation, primarily the DHHC (Asp-His-His-Cys) family of palmitoyl acyltransferases (PATs). These application notes provide detailed protocols for utilizing **Methyl 2-fluoropalmitate** in lipidomics studies to elucidate the mechanisms of protein palmitoylation and its impact on cellular signaling.

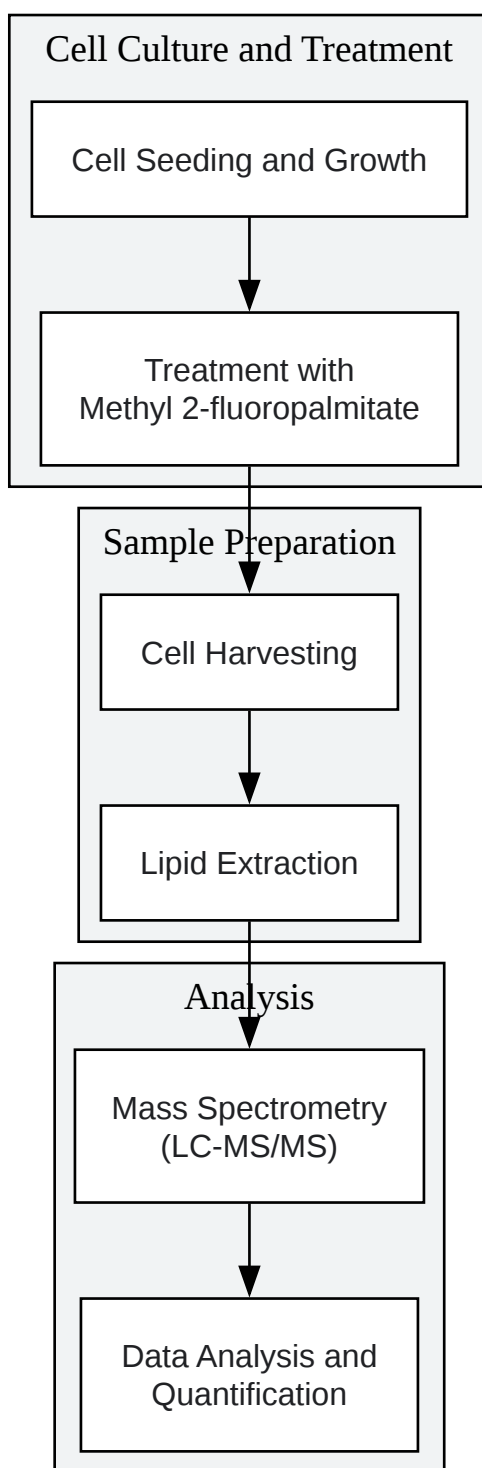
S-palmitoylation is a reversible lipid modification crucial for regulating protein trafficking, localization, stability, and activity.^{[1][2]} Its dysregulation has been implicated in numerous diseases, including cancer and neurological disorders.^[3] **Methyl 2-fluoropalmitate**, similar to its bromo- and alkynyl- counterparts, allows researchers to probe these processes.^{[4][5]} It can

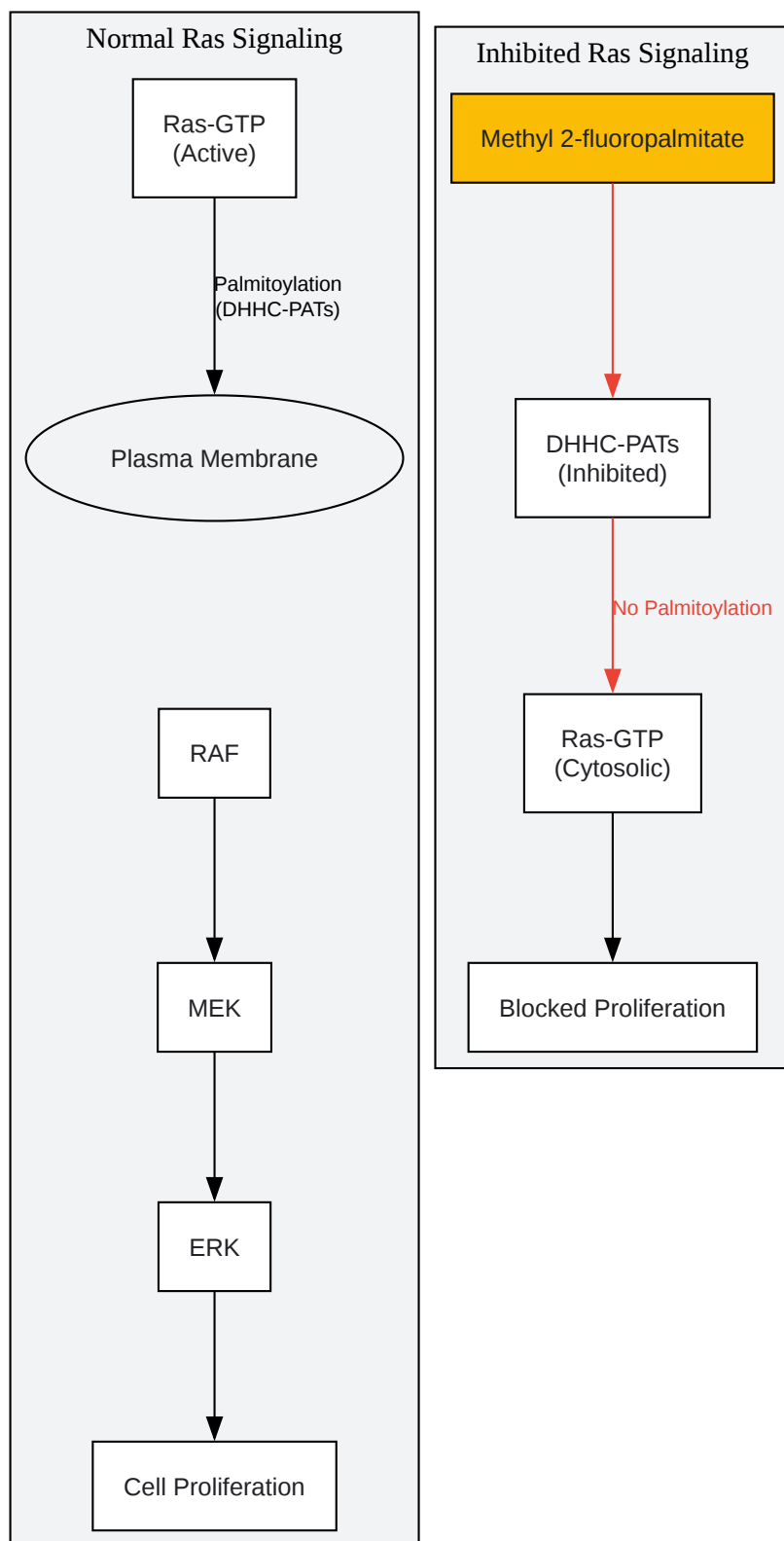
be used to inhibit PATs, thereby preventing the attachment of palmitate to substrate proteins and allowing for the study of the functional consequences.[6]

Mechanism of Action

Methyl 2-fluoropalmitate acts primarily as an inhibitor of DHHC-PATs. The fluorine substitution at the alpha-position is thought to interfere with the enzymatic transfer of the fatty acid to the cysteine residues of target proteins.[6] This inhibition leads to a decrease in the overall S-palmitoylation of the proteome, affecting the localization and function of numerous proteins that rely on this modification for proper membrane association and signaling activity.







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